MI-192: A Deep Dive into its HDAC2/3 Selectivity Profile

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name: *MI-192*

Cat. No.: *B3111220*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the selective histone deacetylase (HDAC) inhibitor, **MI-192**, with a focus on its selectivity profile for HDAC2 and HDAC3. This document outlines the quantitative data supporting its selectivity, details the experimental protocols used for its characterization, and visualizes the key signaling pathways it modulates.

Core Data: MI-192 Selectivity Profile

MI-192 is a potent and selective inhibitor of HDAC2 and HDAC3. The following table summarizes the available quantitative data on its inhibitory activity.

Target	IC50 (nM)	Selectivity vs. other HDACs	Reference
HDAC2	30	>250-fold	[Boissinot et al., 2012]
HDAC3	16	>250-fold	[Boissinot et al., 2012]

© 2026 BenchChem. All rights reserved.

Note: While a broad selectivity of over 250-fold against other HDAC isoforms is reported, a comprehensive panel with specific IC50 values for all individual HDAC isoforms is not readily available in the public domain.

Mechanism of Action

MI-192 exerts its biological effects through the specific inhibition of HDAC2 and HDAC3. These enzymes are critical regulators of gene expression, removing acetyl groups from histone and non-histone proteins. By inhibiting their activity, **MI-192** leads to hyperacetylation of target proteins, altering gene transcription and activating downstream signaling pathways that can induce apoptosis in cancer cells and modulate inflammatory responses.

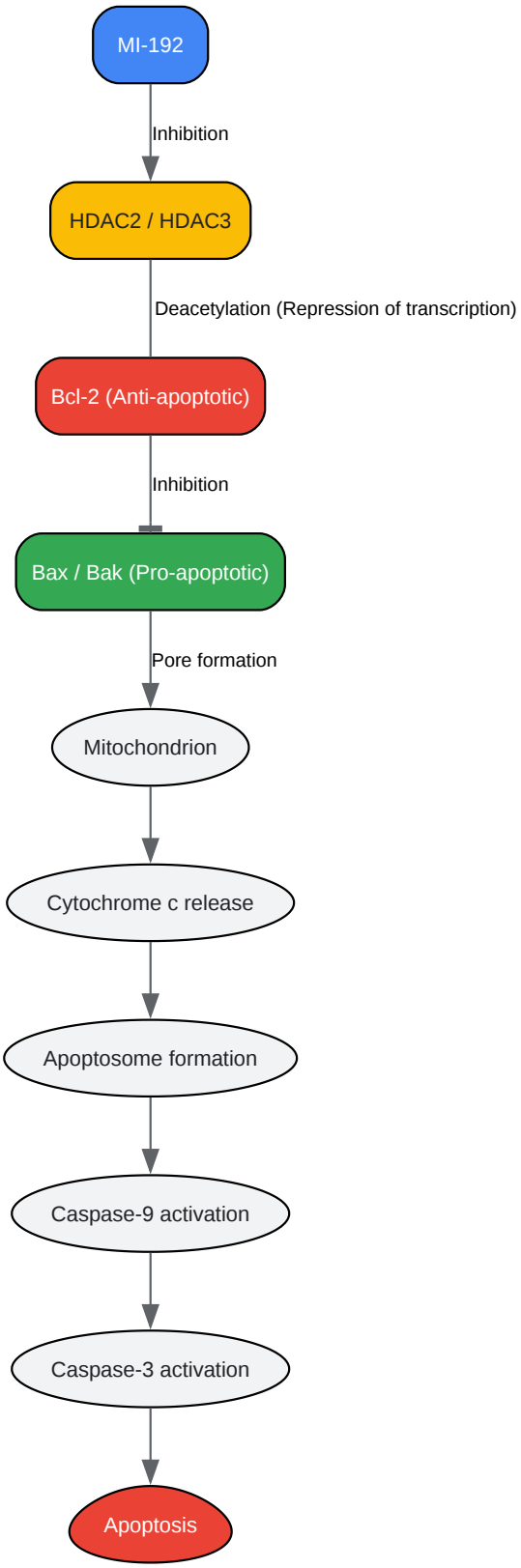
Key Signaling Pathways Modulated by MI-192

The selective inhibition of HDAC2 and HDAC3 by **MI-192** impacts multiple signaling pathways, two of the most prominent being the intrinsic apoptosis pathway and the NF-κB signaling pathway.

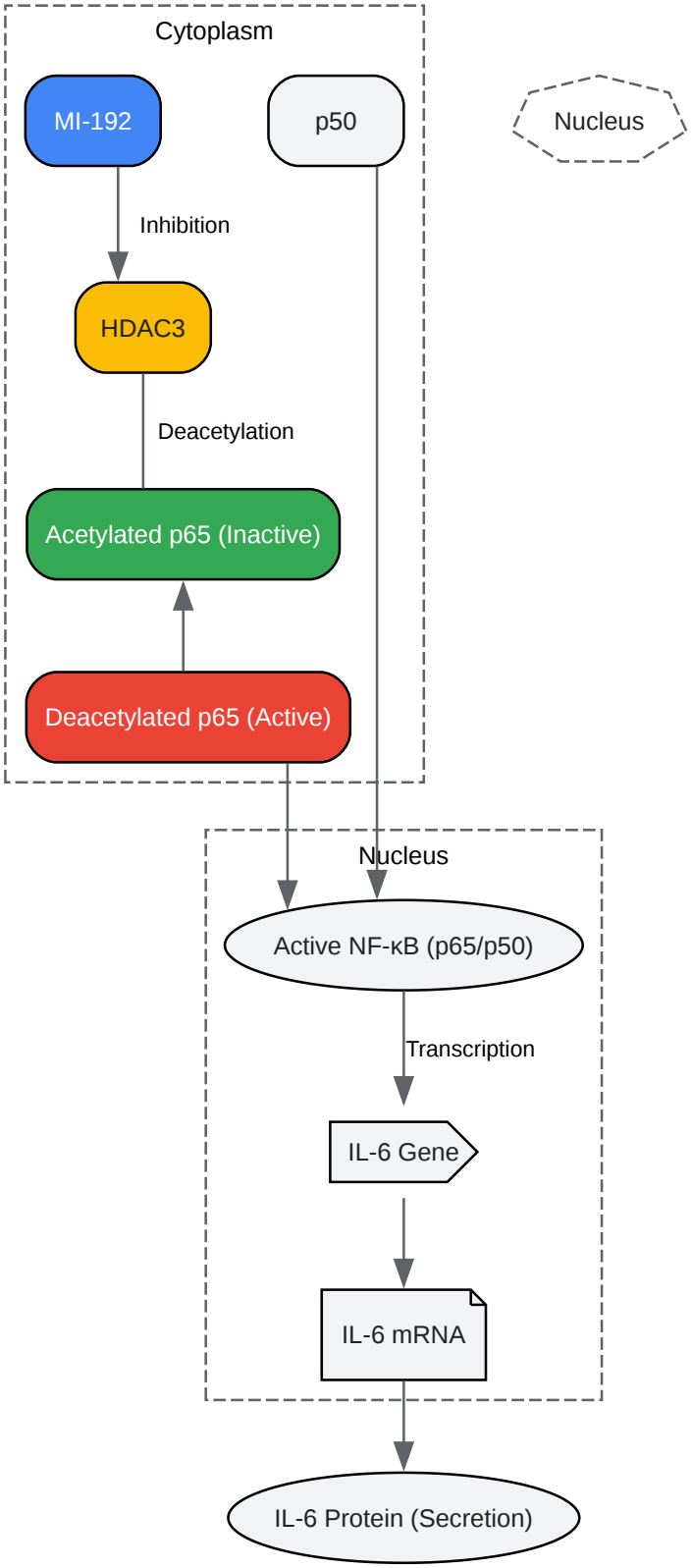
Intrinsic Apoptosis Pathway in Leukemia

In leukemia, the inhibition of HDAC2 and HDAC3 by **MI-192** has been shown to induce apoptosis. This is, in part, mediated through the regulation of the Bcl-2 family of proteins, which are key arbiters of the intrinsic apoptotic pathway.

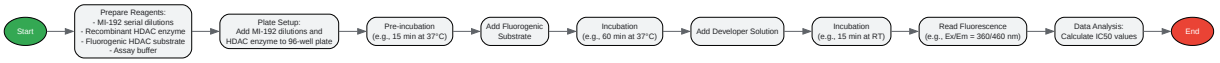
© 2026 BenchChem. All rights reserved.



© 2026 BenchChem. All rights reserved.



© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

- To cite this document: BenchChem. [MI-192: A Deep Dive into its HDAC2/3 Selectivity Profile]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3111220/docs#mi-192-a-deep-dive-into-its-hdac2-3-selectivity-profile]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.